

In-Depth Technical Guide to 1-Bromo-4-dodecylbenzene: Safety, Handling, and MSDS

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Compound of Interest

Compound Name: **1-Bromo-4-dodecylbenzene**

Cat. No.: **B146974**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **1-Bromo-4-dodecylbenzene** (CAS No. 126930-72-1). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on safe handling, experimental protocols, and clear data presentation.

Chemical Identification and Properties

1-Bromo-4-dodecylbenzene is an aromatic compound with a long alkyl chain, making it a useful intermediate in organic synthesis, particularly in the preparation of liquid crystals and as a building block for complex organic molecules.

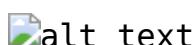
Property	Value
Chemical Name	1-Bromo-4-dodecylbenzene
Synonyms	4-Dodecylbromobenzene, 1-bromo-4-n-dodecylbenzene
CAS Number	126930-72-1
Molecular Formula	C ₁₈ H ₂₉ Br
Molecular Weight	325.33 g/mol [1]
Appearance	Clear, colorless to very pale yellow liquid [2]
Purity	≥97.5% (GC)
Refractive Index	1.5035-1.5075 @ 20°C

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Bromo-4-dodecylbenzene** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. [3]
Eye Irritation	2	H319: Causes serious eye irritation. [3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation. [3]
Acute toxicity, Oral	4	H302: Harmful if swallowed. [2]

GHS Pictogram:



Signal Word: Warning[\[2\]](#)

Safety and Handling

Proper handling and storage of **1-Bromo-4-dodecylbenzene** are crucial to ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure.

Protection Type	Specific Equipment	Rationale and Specifications
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber).	To prevent skin contact and subsequent irritation. Gloves should be inspected for integrity before each use and disposed of properly.
Body Protection	A flame-retardant lab coat or appropriate protective clothing.	To protect skin from accidental splashes and contamination.
Respiratory Protection	All handling should occur in a well-ventilated area, preferably a certified chemical fume hood.	To prevent inhalation of vapors that can cause respiratory tract irritation.

Storage

Storage Condition	Recommendation
Container	Store in a tightly closed, suitable container.
Environment	Store in a cool, dry, and well-ventilated place.
Incompatibilities	Store away from strong oxidizing agents.

Spill and Disposal

In the event of a spill, evacuate non-essential personnel and ensure adequate ventilation.

Absorb the spill with an inert material such as sand or vermiculite and place it in a designated, labeled hazardous waste container.

Waste disposal must be conducted in accordance with local, regional, and national regulations. Halogenated organic compounds should be segregated from non-halogenated waste streams.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Firefighting Measures

1-Bromo-4-dodecylbenzene is not classified as flammable but will burn.

Aspect	Recommendation
Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.
Specific Hazards	Thermal decomposition can produce toxic fumes, including carbon oxides and hydrogen bromide gas.
Firefighter Protection	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological and Ecotoxicological Information

Toxicological Data

Quantitative toxicological data for **1-Bromo-4-dodecylbenzene** is limited. The available information is summarized below.

Toxicity Endpoint	Result
Acute Oral Toxicity (LD50)	No data available. ^[3] Classified as Category 4 (Harmful if swallowed), which generally corresponds to an LD50 between 300 and 2000 mg/kg for rats. ^[4]
Acute Dermal Toxicity (LD50)	No data available. ^[3]
Acute Inhalation Toxicity (LC50)	No data available. ^[3]
Skin Corrosion/Irritation	Causes skin irritation (Category 2). ^[3]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2). ^[3]
Respiratory or Skin Sensitization	No data available. ^[3]
Germ Cell Mutagenicity	No data available. ^[3]
Carcinogenicity	No data available. ^[3]
Reproductive Toxicity	No data available. ^[3]

Ecotoxicological Data

Specific ecotoxicity data for **1-Bromo-4-dodecylbenzene** is not readily available. However, as a brominated aromatic compound with a long alkyl chain, it is expected to be persistent in the environment and may bioaccumulate. Brominated flame retardants, a related class of compounds, are known to be persistent and have been detected in various environmental compartments.^[5] Long-chain alkylbenzenes generally have low water solubility and a tendency to adsorb to soil and sediment.

Experimental Protocols

The following are generalized experimental protocols for common reactions involving aryl bromides like **1-Bromo-4-dodecylbenzene**. These should be adapted and optimized for specific research needs.

Suzuki-Miyaura Coupling

This reaction is a versatile method for forming carbon-carbon bonds.

Reaction Scheme: $\text{Ar-Br} + \text{Ar}'\text{-B(OH)}_2 \xrightarrow{[\text{Pd catalyst, base}]} \text{Ar-Ar}'$

Materials:

- **1-Bromo-4-dodecylbenzene**
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3 , Cs_2CO_3)
- Solvent (e.g., Toluene, Dioxane, water)

Procedure:

- In a flask purged with an inert gas (e.g., Argon), combine **1-Bromo-4-dodecylbenzene**, the arylboronic acid, the palladium catalyst, and the base.
- Add the degassed solvent(s).

- Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir for the required time (monitor by TLC or GC).[6]
- After completion, cool the reaction to room temperature.
- Perform an aqueous workup, extracting the product with a suitable organic solvent.
- Dry the organic layer, remove the solvent under reduced pressure, and purify the product by column chromatography or recrystallization.[6]

Grignard Reagent Formation and Reaction

Grignard reagents are powerful nucleophiles used for forming new carbon-carbon bonds.

Reaction Scheme: Ar-Br + Mg --[anhydrous ether]--> Ar-MgBr Ar-MgBr + E⁺ --> Ar-E

Materials:

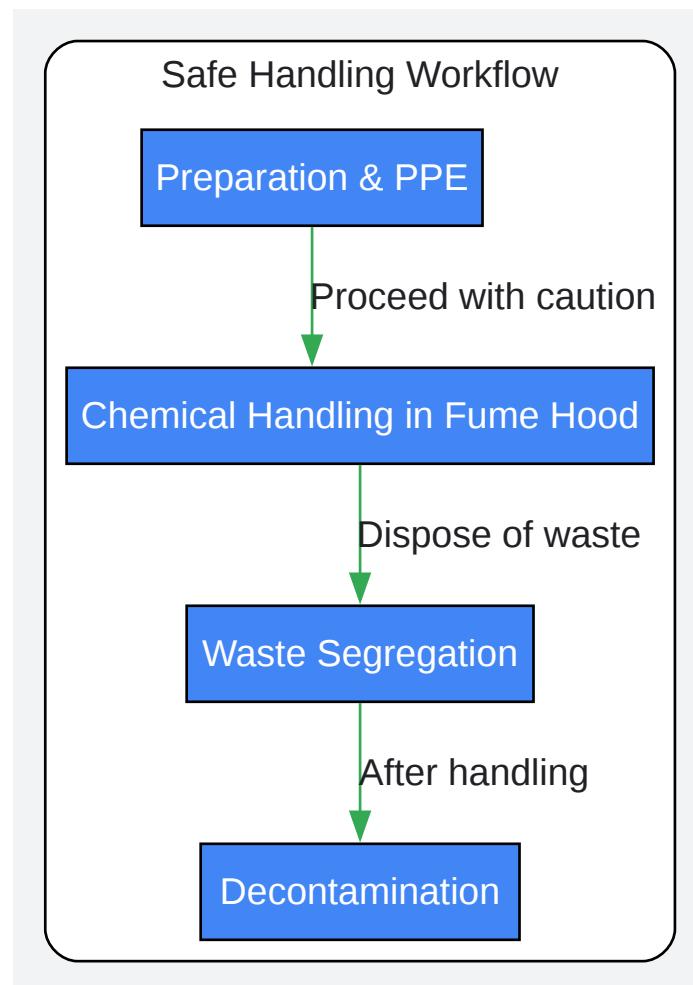
- **1-Bromo-4-dodecylbenzene**
- Magnesium turnings
- Anhydrous diethyl ether or THF
- Initiator (e.g., a small crystal of iodine or 1,2-dibromoethane)
- Electrophile (e.g., a carbonyl compound, CO₂)

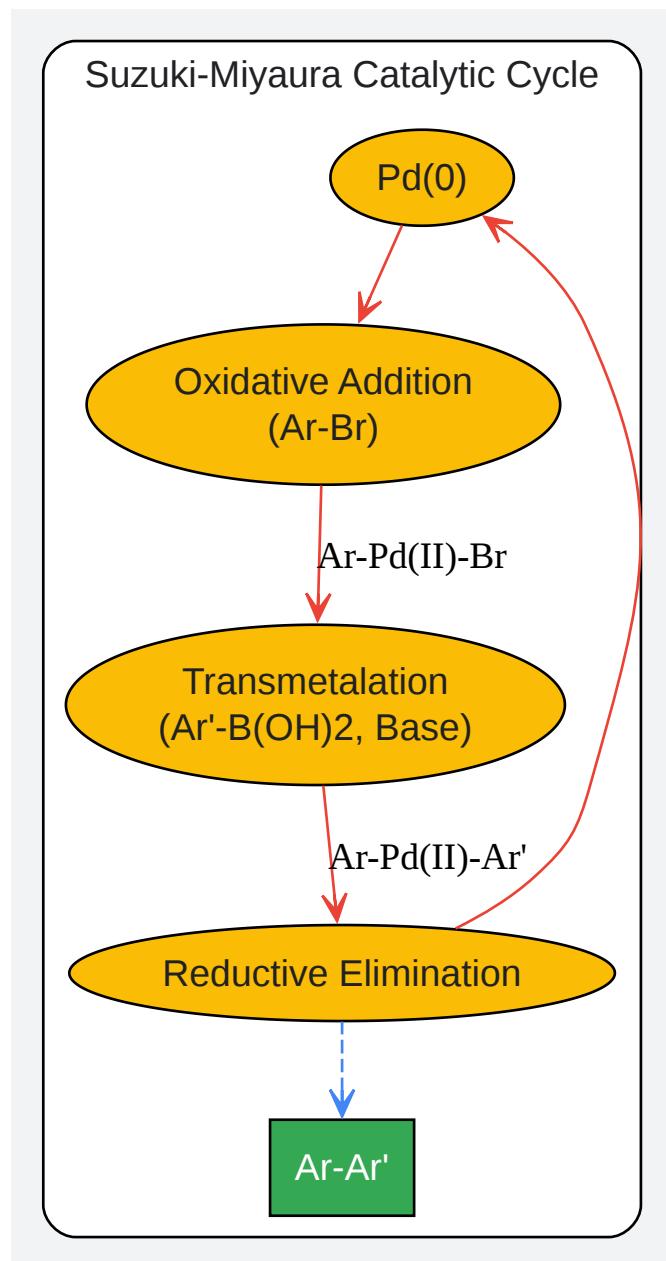
Procedure:

- Ensure all glassware is rigorously dried.
- Place magnesium turnings in a flask under an inert atmosphere.
- Add a small amount of a solution of **1-Bromo-4-dodecylbenzene** in anhydrous ether and the initiator.
- Once the reaction initiates (indicated by turbidity and/or heat), add the remaining aryl bromide solution dropwise to maintain a gentle reflux.[7]

- After the addition is complete, reflux the mixture until the magnesium is consumed.
- Cool the Grignard reagent and slowly add a solution of the electrophile.
- After the reaction with the electrophile is complete, quench the reaction with a saturated aqueous solution of ammonium chloride or dilute acid.
- Extract the product with an organic solvent, dry the organic layer, and purify as necessary.

Visualizations





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